Technical Guide: Physical Characteristics of Nitrosyl Bromide at STP

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Nitrosyl bromide*
CAS No.:	*13444-87-6*
Cat. No.:	*B14713873*

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary

Nitrosyl bromide (NOBr) is a reactive, red gaseous compound of significant interest in chemical kinetics due to its formation via a rare third-order homogeneous gas reaction. This document provides a comprehensive overview of the physical characteristics of **Nitrosyl bromide** at Standard Temperature and Pressure (STP; 273.15 K and 1 atm). It includes a compilation of its key physical and thermodynamic properties, details on relevant experimental methodologies, and visual representations of its primary chemical reactions. Due to its inherent instability and reactivity, particularly with water and upon exposure to light, handling of **Nitrosyl bromide** requires stringent safety protocols.

Physical Properties at STP

Nitrosyl bromide is generally described as a red gas at room temperature.[1] However, there are conflicting reports regarding its boiling point, which affects its physical state at STP (0 °C). One source lists the boiling point as 14.5 °C, which would imply that **Nitrosyl bromide** is a liquid at STP.[1] Another source reports the boiling point to be -2 °C, which would indicate it is a

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gas at STP.[2] Given that it is known to be a gas that partially dissociates at STP, the gaseous state is more likely under these conditions.[3]

Quantitative Data Summary

The key physical and thermodynamic properties of **Nitrosyl bromide** are summarized in the tables below.

Table 1: General and Physical Properties of **Nitrosyl Bromide**

Property	Value	Notes
Molecular Formula	NOBr	
Molar Mass	109.910 g/mol	[1][4]
Appearance	Red Gas	At room temperature.[1][2]
Melting Point	-55.5 °C	[2]
Boiling Point	-2 °C or 14.5 °C	[1][2]
Density	2.4 g/cm³	Conditions not specified.[3]
Solubility (Water)	Reacts	[1][2][3]
Vapor Pressure	1940 mmHg	At 25 °C.[3]
Decomposition Temp.	20 °C	[2]

Table 2: Thermodynamic Properties of **Nitrosyl Bromide**

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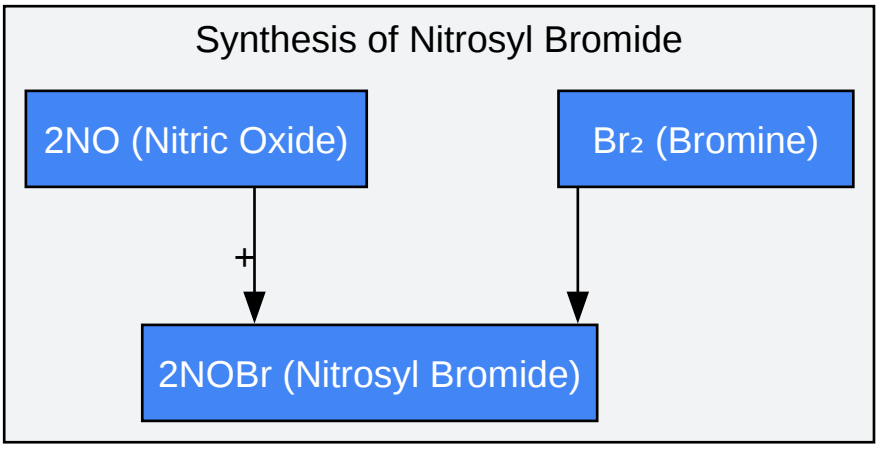
Property	Value	Conditions
Standard Molar Enthalpy of Formation (ΔfH^o)	79.5 kJ/mol (gas)	298.15 K[2]
51.5 kJ/mol (liquid)	298.15 K[2]	
Standard Molar Entropy (S^o)	273.5 J/(mol·K) (gas)	298.15 K[2]
Molar Heat Capacity at Constant Pressure (Cp)	45.5 J/(mol·K) (gas)	298.15 K[2]

Chemical Reactivity and Stability

Nitrosyl bromide is a thermally sensitive and photochemically reactive compound. It is prone to photodissociation at standard pressure and temperature.[1] At STP, pure, dry NOBr is reported to dissociate to the extent of about 7-9%.[3] It also reacts readily with water, hydrolyzing to form nitrous acid (HNO_2) and hydrobromic acid (HBr).[3]

Synthesis and Decomposition Pathways

The primary formation and decomposition pathways for **Nitrosyl bromide** are critical to understanding its behavior.



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Caption: Reversible third-order gas-phase synthesis of **Nitrosyl bromide**.

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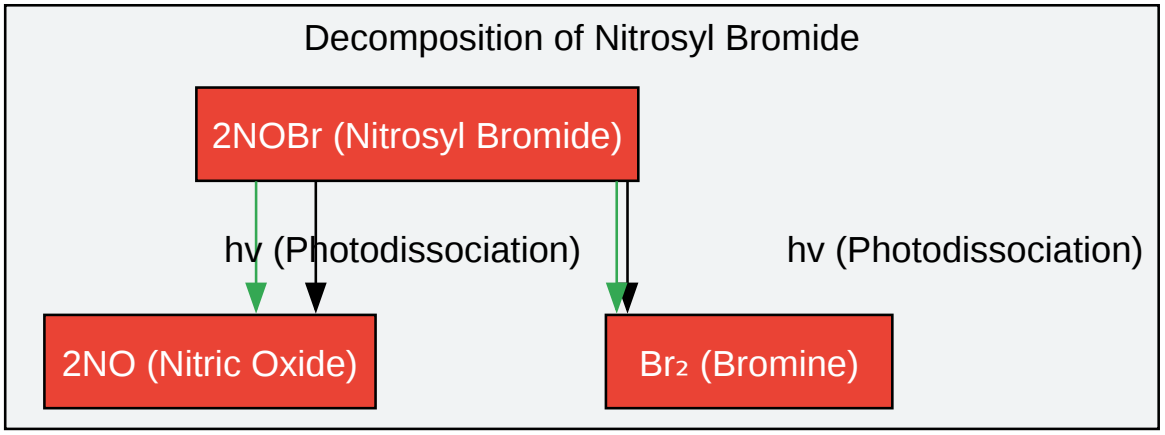
The synthesis of **Nitrosyl bromide** is a notable reaction as it is one of the few known third-order homogeneous gas reactions.[1]



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Caption: Decomposition of **Nitrosyl bromide** into nitric oxide and bromine.

Experimental Protocols

Detailed experimental protocols for the determination of the fundamental physical properties of **Nitrosyl bromide** are not extensively published. However, standard methodologies would be employed. The study of its dissociation kinetics, a more complex area, has been approached with more specific techniques.

Determination of Physical Properties (General Methodology)

- Boiling Point: The boiling point of a volatile and reactive substance like NOBr would typically be determined by a micro-method, such as the Siwoloboff method. This involves sealing a small amount of the liquid in a capillary tube with an inverted smaller tube. Upon heating, the temperature at which a continuous stream of bubbles emerges from the inner tube, and at which the liquid re-enters the inner tube upon cooling, is recorded as the boiling point. Given its reactivity, all measurements would need to be conducted in a closed, inert-atmosphere system.

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- Melting Point: The melting point is determined by cooling the substance until it solidifies and then slowly heating it in a capillary tube within a melting point apparatus. The temperature range over which the substance melts from a solid to a liquid is recorded. Due to its low melting point, a cryostat would be required.

- Density: The density of gaseous NOBr can be determined using the Dumas bulb method or by gas chromatography with a thermal conductivity detector calibrated with gases of known density.

Dissociation Kinetics Experimental Protocol

The kinetics of NOBr formation and decomposition have been investigated using time-resolved photolysis techniques.[1]

- Objective: To determine the forward and reverse reaction rate constants for the equilibrium $2NO + Br_2 \rightleftharpoons 2NOBr$.

- Methodology: Time-Resolved Photolysis

  - A gaseous mixture of nitric oxide (NO) and bromine (Br_2) in a temperature-controlled reaction cell is prepared.

  - A short pulse of laser light (photolysis flash) is used to dissociate the Br_2 molecules into Br atoms.

  - The recombination of Br atoms with NO to form NOBr, and the subsequent reactions, are monitored over time.

  - This monitoring is typically achieved by measuring the change in absorption of a specific wavelength of light by one of the species (e.g., Br_2) using a probe beam.

  - By analyzing the transient absorption signals, the rate constants for the elementary steps of the reaction mechanism can be extracted.

  - Experiments are repeated under various partial pressures of NO, Br_2, and inert gases to elucidate the reaction order and the full kinetic model.[1]

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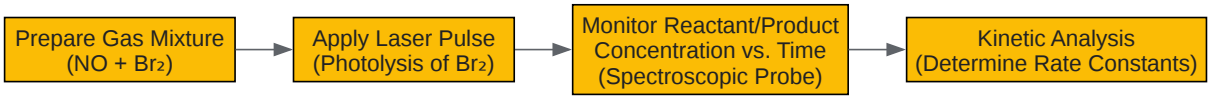

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Caption: Workflow for studying **Nitrosyl bromide** kinetics via photolysis.

Safety and Handling

Nitrosyl bromide is a toxic and reactive substance. It photodissociates to produce toxic nitric oxide and bromine.[1] It should be handled only in a well-ventilated fume hood, with appropriate personal protective equipment (gloves, safety glasses, lab coat). Contact with skin and eyes should be avoided, and inhalation of the gas can be hazardous to health.[1] Its high reactivity with water necessitates storage and handling under dry, inert conditions.

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